

Spectroscopic Characterization of 2-Ethyl-6-nitroaniline: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2-Ethyl-6-nitroaniline

CAS No.: 59816-94-3

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-Ethyl-6-nitroaniline**, a key chemical intermediate. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data essential for the structural elucidation and quality control of this compound. In the absence of directly published experimental spectra for **2-Ethyl-6-nitroaniline**, this guide synthesizes predicted data based on the analysis of closely related and well-characterized analogs, providing a robust framework for its spectroscopic identification.

Molecular Structure and Spectroscopic Overview

2-Ethyl-6-nitroaniline ($C_8H_{10}N_2O_2$) is an aromatic amine with an ethyl and a nitro group positioned ortho to the amino group. This substitution pattern significantly influences the electronic environment of the benzene ring and, consequently, its spectroscopic signatures. Understanding these signatures is paramount for confirming the compound's identity and purity. This guide will explore the predicted spectroscopic data and provide the scientific rationale behind these predictions, drawing comparisons with analogous compounds where appropriate.

Molecular Structure of **2-Ethyl-6-nitroaniline**

Caption: Molecular structure of **2-Ethyl-6-nitroaniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR spectra of **2-Ethyl-6-nitroaniline** are detailed below. These predictions are based on established chemical shift theory and comparison with analogs such as 2-methyl-6-nitroaniline[1][2].

Predicted ^1H NMR Data

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the ethyl group protons, and the amine protons. The ortho and para relationships of the substituents on the benzene ring will influence the chemical shifts and coupling patterns of the aromatic protons.

Table 1: Predicted ^1H NMR Data for **2-Ethyl-6-nitroaniline**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.8	Doublet	1H	Ar-H
~7.2	Triplet	1H	Ar-H
~6.8	Doublet	1H	Ar-H
~4.5-5.5	Broad Singlet	2H	-NH ₂
~2.7	Quartet	2H	-CH ₂ -
~1.2	Triplet	3H	-CH ₃

Disclaimer: The chemical shifts are predicted and may vary based on the solvent and experimental conditions.

Interpretation:

- **Aromatic Protons:** The three aromatic protons are expected to appear as a doublet, a triplet, and a doublet, characteristic of a 1,2,3-trisubstituted benzene ring. The electron-withdrawing nitro group will deshield the adjacent protons, causing them to appear at a lower field (higher ppm).
- **Amine Protons:** The amine protons will likely appear as a broad singlet. The chemical shift of this peak can be highly variable and is dependent on factors such as solvent and concentration.
- **Ethyl Group Protons:** The ethyl group will exhibit a quartet for the methylene (-CH₂-) protons, coupled to the three methyl (-CH₃) protons, and a triplet for the methyl protons, coupled to the two methylene protons.

Predicted ¹³C NMR Data

The carbon-13 NMR spectrum provides information on the different carbon environments within the molecule.

Table 2: Predicted ¹³C NMR Data for **2-Ethyl-6-nitroaniline**

Chemical Shift (δ, ppm)	Assignment
~148	C-NH ₂
~145	C-NO ₂
~135	C-Ethyl
~128	Ar-C
~120	Ar-C
~118	Ar-C
~24	-CH ₂ -
~14	-CH ₃

Disclaimer: The chemical shifts are predicted and may vary based on the solvent and experimental conditions.

Interpretation:

- **Aromatic Carbons:** Six distinct signals are expected for the aromatic carbons. The carbons directly attached to the nitrogen of the amino and nitro groups will have their chemical shifts significantly influenced by these substituents.
- **Ethyl Group Carbons:** The methylene (-CH₂-) and methyl (-CH₃) carbons of the ethyl group will appear in the aliphatic region of the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted IR spectrum of **2-Ethyl-6-nitroaniline** is based on the characteristic absorption frequencies of its functional groups, with comparative data from similar molecules like p-nitroaniline[3].

Table 3: Predicted IR Absorption Bands for **2-Ethyl-6-nitroaniline**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500-3300	Medium, Sharp	N-H stretch (asymmetric and symmetric)
3100-3000	Medium	Aromatic C-H stretch
2970-2850	Medium	Aliphatic C-H stretch
1620-1590	Strong	C=C aromatic ring stretch
1550-1500	Strong	NO ₂ asymmetric stretch
1360-1320	Strong	NO ₂ symmetric stretch
1300-1250	Medium	C-N stretch

Interpretation:

- **N-H Stretching:** The presence of a primary amine is indicated by two sharp bands in the 3500-3300 cm⁻¹ region, corresponding to the asymmetric and symmetric N-H stretching vibrations.

- C-H Stretching: Bands corresponding to both aromatic and aliphatic C-H stretching are expected.
- NO₂ Stretching: The strong absorption bands for the asymmetric and symmetric stretching of the nitro group are highly characteristic and are expected around 1550-1500 cm⁻¹ and 1360-1320 cm⁻¹, respectively.
- Aromatic C=C Stretching: The presence of the benzene ring will give rise to characteristic C=C stretching vibrations in the 1620-1590 cm⁻¹ region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The predicted mass spectrum of **2-Ethyl-6-nitroaniline** is based on common fragmentation pathways for nitroaromatic compounds.

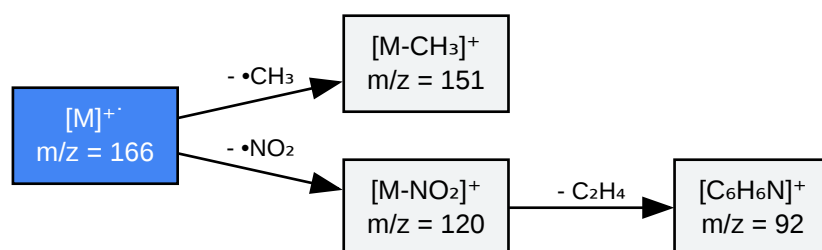
Predicted Mass Spectrum Data:

- Molecular Ion (M⁺): m/z = 166 (corresponding to the molecular formula C₈H₁₀N₂O₂)
- Key Fragments:
 - m/z = 151: [M-CH₃]⁺ (Loss of a methyl radical)
 - m/z = 136: [M-NO]⁺ (Loss of nitric oxide)
 - m/z = 120: [M-NO₂]⁺ (Loss of nitrogen dioxide)
 - m/z = 92: [M-NO₂ - C₂H₄]⁺ (Loss of nitrogen dioxide and ethene)

Interpretation:

The molecular ion peak at m/z 166 would confirm the molecular weight of the compound. The fragmentation pattern is expected to be dominated by the loss of the substituents and subsequent rearrangements. The loss of the nitro group (NO₂) is a very common fragmentation pathway for nitroaromatic compounds.

Mass Spectrometry Fragmentation Pathway



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Caption: Plausible mass spectrometry fragmentation pathway for **2-Ethyl-6-nitroaniline**.

Experimental Protocols

The following are generalized, step-by-step methodologies for acquiring the spectroscopic data discussed in this guide. These protocols are based on standard laboratory practices[4].

NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of **2-Ethyl-6-nitroaniline** and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- Data Acquisition:
 - ¹H NMR: Acquire the proton spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ¹³C NMR: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ¹H NMR due to the lower natural abundance of ¹³C.
- Data Processing: Fourier transform the raw data, phase correct the spectrum, and integrate the signals for ¹H NMR. Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Grind a small amount (1-2 mg) of **2-Ethyl-6-nitroaniline** with approximately 100-200 mg of dry KBr powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Press the powder into a thin, transparent pellet using a hydraulic press.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over the desired wavenumber range (typically 4000-400 cm^{-1}).
- Data Processing: The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (Electron Ionization - EI)

- Sample Preparation: Prepare a dilute solution of **2-Ethyl-6-nitroaniline** in a volatile organic solvent (e.g., methanol, dichloromethane).
- Instrument Setup:
 - Introduce the sample into the mass spectrometer via a direct insertion probe or a gas chromatograph inlet.
 - Set the ion source to electron ionization mode with a standard electron energy of 70 eV.
- Data Acquisition: Acquire the mass spectrum over a suitable m/z range (e.g., 40-200 amu).
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide, encompassing predicted NMR, IR, and MS data, provides a robust framework for the structural confirmation of **2-Ethyl-6-nitroaniline**. While direct experimental data is not readily available in the public domain, the predictive approach, grounded in the analysis of analogous structures, offers a high degree of confidence in the expected spectral features. The provided experimental protocols serve as a practical resource for researchers to generate and verify these spectroscopic fingerprints in a laboratory setting, ensuring the accurate identification and quality assessment of this important chemical compound.

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